5-Chloro-2-hydroxy-3-methylbenzaldehyde synthesis pathway

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Compound of Interest

Compound Name:	*5-Chloro-2-hydroxy-3-methylbenzaldehyde*
CAS No.:	*23602-63-3*
Cat. No.:	*B1350578*

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An In-depth Technical Guide to the Synthesis of **5-Chloro-2-hydroxy-3-methylbenzaldehyde**

Introduction

5-Chloro-2-hydroxy-3-methylbenzaldehyde, with the chemical formula $C_8H_7ClO_2$ and CAS Number 23602-63-3, is a substituted salicylaldehyde derivative.[1][2][3] Such ortho-hydroxybenzaldehydes are valuable precursors in the synthesis of a wide range of more complex molecules, including pharmaceuticals, agrochemicals, and heterocyclic compounds like benzofurans and coumarins.[4][5] The specific arrangement of the hydroxyl, formyl, chloro, and methyl groups on the aromatic ring provides a unique platform for further chemical transformations, making a reliable and regioselective synthesis pathway essential for researchers in drug development and organic synthesis.

This guide provides a detailed examination of the primary synthetic route to **5-Chloro-2-hydroxy-3-methylbenzaldehyde**, focusing on the underlying chemical principles, step-by-step experimental protocols, and a comparative analysis of relevant formylation methodologies. The

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core of the synthesis involves the regioselective ortho-formylation of a substituted phenol, a classic challenge in organic chemistry.

Retrosynthetic Analysis and Strategy

The synthesis strategy for **5-Chloro-2-hydroxy-3-methylbenzaldehyde** is logically devised by working backward from the target molecule. The key disconnection is the formyl group (CHO) on the aromatic ring. This identifies the immediate precursor as 4-Chloro-2-methylphenol. The primary synthetic challenge, therefore, is the selective introduction of a formyl group at the C6 position, ortho to the highly activating hydroxyl group, without formylating the other available ortho position (C2, which is sterically hindered by the methyl group) or the para position (which is blocked by the chloro group).

The precursor, 4-Chloro-2-methylphenol, can be readily synthesized via the electrophilic chlorination of o-cresol (2-methylphenol).[6][7] This establishes a straightforward two-step pathway from commercially available starting materials.

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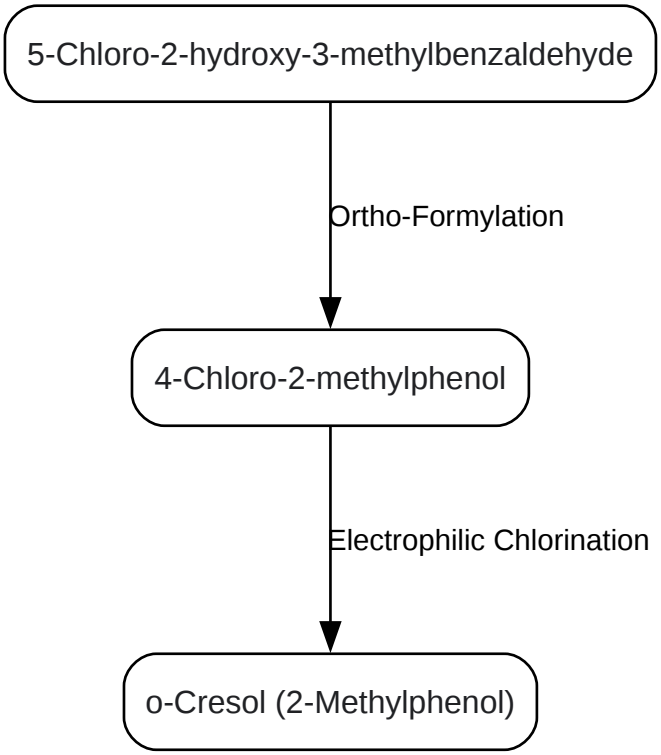

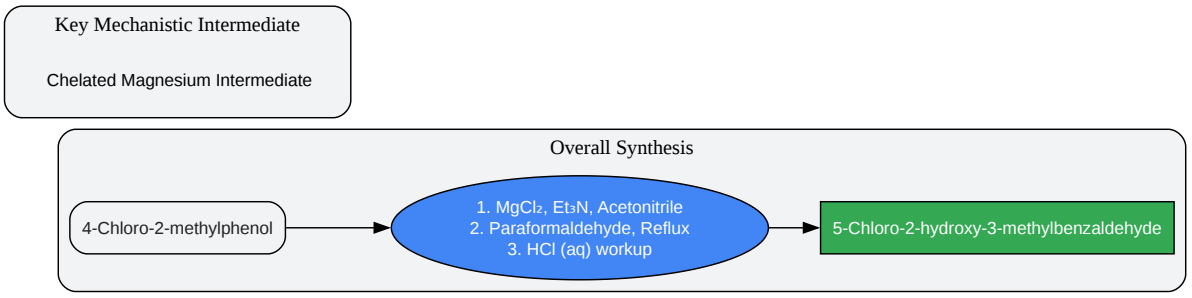

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